

# Application Notes and Protocols: *cis*-2-Octene in the Synthesis of Fine Chemicals

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## Compound of Interest

Compound Name: *cis*-2-Octene

Cat. No.: B085535

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## Introduction

***cis*-2-Octene**, a readily available olefin, serves as a versatile building block in the synthesis of a variety of fine chemicals. Its C8 backbone and the specific stereochemistry of its internal double bond offer unique opportunities for the construction of complex molecules, including insect pheromones, flavor and fragrance components, and intermediates for pharmaceuticals. This document provides detailed application notes and experimental protocols for key transformations of ***cis*-2-octene**, including metathesis, Wacker oxidation, hydroformylation, and epoxidation.

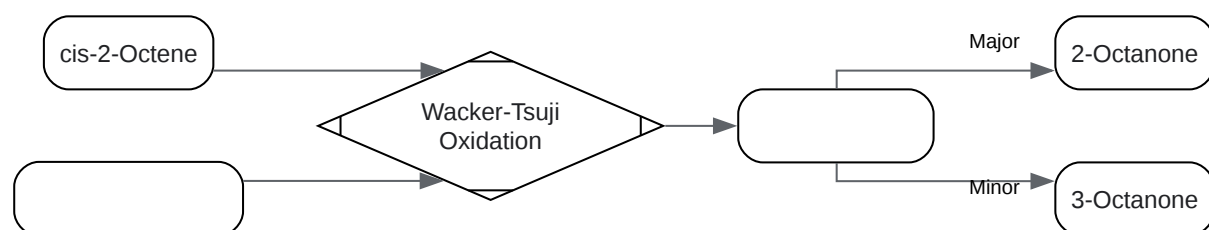
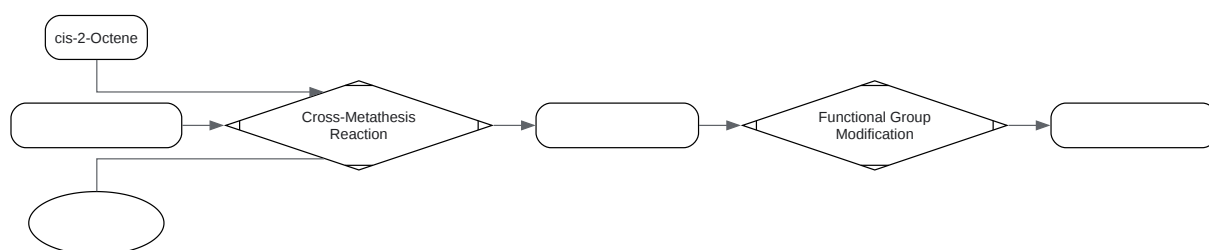
## Key Properties of *cis*-2-Octene

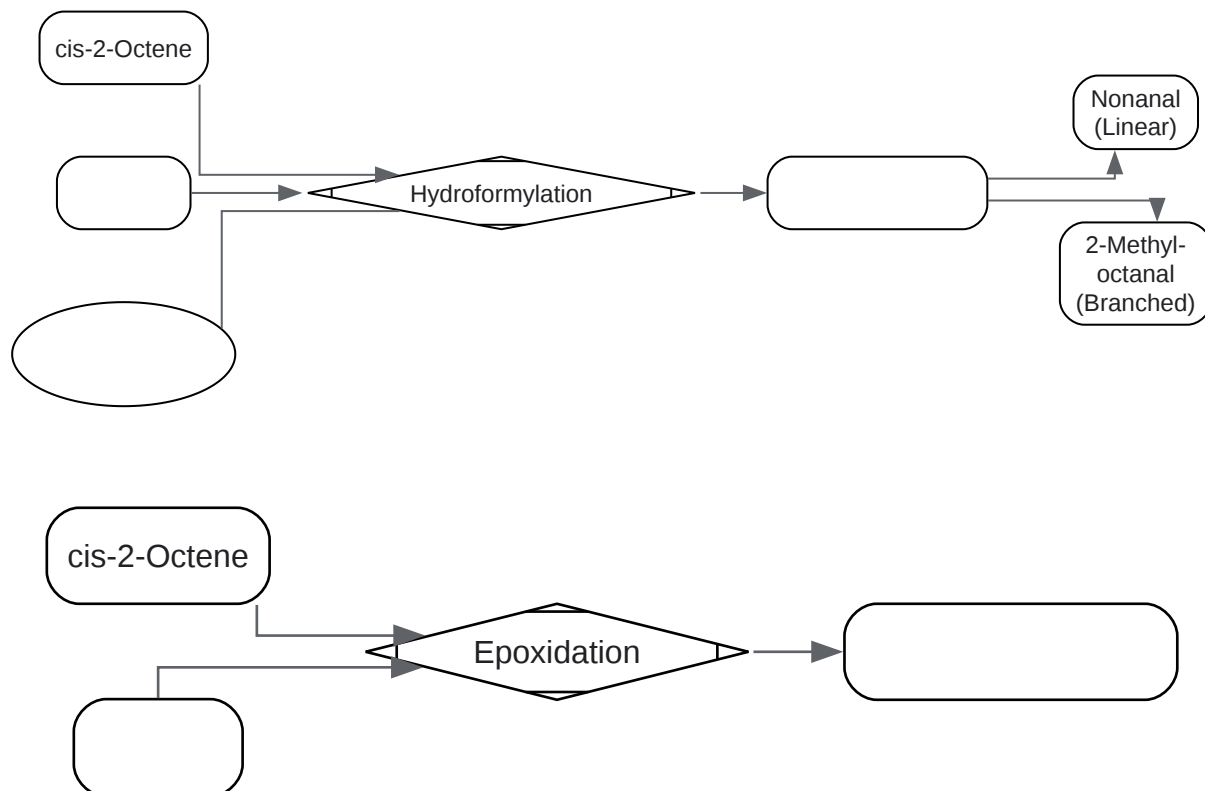
Property	Value
CAS Number	7642-04-8
Molecular Formula	C <sub>8</sub> H <sub>16</sub>
Molecular Weight	112.21 g/mol
Boiling Point	126 °C
Density	0.73 g/cm <sup>3</sup>

# I. Olefin Metathesis: Synthesis of Insect Pheromones

Olefin metathesis, particularly Z-selective cross-metathesis, is a powerful tool for the synthesis of insect pheromones, many of which are long-chain alkenes or their derivatives with a specific cis double bond geometry. While direct examples starting from **cis-2-octene** are not extensively detailed in readily available literature, the principles of Z-selective metathesis can be applied to create valuable pheromone precursors. The following protocol is a representative example of a Z-selective cross-metathesis reaction that can be adapted for **cis-2-octene**.

## Logical Workflow for Pheromone Synthesis via Cross-Metathesis





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